

# handling and long-term storage conditions for 2-Deoxystreptamine

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## Compound of Interest

Compound Name: 2-Deoxystreptamine

Cat. No.: B1221613

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## Application Notes and Protocols for 2-Deoxystreptamine

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2-Deoxystreptamine** (2-DOS) is a central aminocyclitol scaffold found in a wide range of clinically important aminoglycoside antibiotics, including neomycin, kanamycin, and gentamicin. Its unique structure, featuring a 1,3-diaminocyclitol core, is crucial for the biological activity of these antibiotics, which primarily involves binding to bacterial ribosomal RNA and inhibiting protein synthesis.<sup>[1]</sup> Beyond its role in antibiotics, **2-deoxystreptamine** is a valuable building block in medicinal chemistry for the development of novel RNA-targeting molecules for various therapeutic applications.<sup>[2]</sup>

These application notes provide detailed guidelines for the proper handling, storage, and use of **2-deoxystreptamine** in a laboratory setting.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-deoxystreptamine** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>14</sub> N <sub>2</sub> O <sub>3</sub>	[3]
Molecular Weight	162.19 g/mol	[3]
Appearance	White to off-white solid/powder	[4]
Melting Point	225-228 °C	[5]
Solubility	Soluble in water.	[4]
Storage Temperature	2-8°C (solid form)	[6][7]

## Safety and Handling Precautions

**2-Deoxystreptamine** requires careful handling to minimize exposure and potential health risks. The primary hazards are skin, eye, and respiratory irritation.[6][8]

### 3.1. Personal Protective Equipment (PPE)

When handling **2-deoxystreptamine** powder, the following PPE is mandatory:

- Respiratory Protection: A NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) is essential to prevent inhalation of the powder.[6]
- Eye Protection: Chemical safety goggles or a face shield should be worn to protect the eyes from dust particles.[8]
- Hand Protection: Wear compatible chemical-resistant gloves.[8]
- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.[8]

### 3.2. Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling larger quantities of the powder.
- An eyewash station and safety shower should be readily accessible.[8]

### 3.3. First Aid Measures

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[8]
- In case of skin contact: Immediately wash skin with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.[8]
- In case of inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[8]
- In case of ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.[9]

## Long-Term Storage Conditions

Proper storage of **2-deoxystreptamine** is crucial to maintain its stability and integrity over time.

### 4.1. Solid Form

- Temperature: Store the solid powder at 2-8°C.[6][7]
- Container: Keep the container tightly closed to prevent moisture absorption.[8]
- Light: Protect from light.
- Incompatibilities: Store away from strong oxidizing agents.[4][9]

Under these conditions, **2-deoxystreptamine** as a dry powder is expected to be stable for an extended period. As a member of the aminoglycoside family, which are known to be stable compounds, long-term stability is anticipated.[10]

### 4.2. Stock Solutions

The shelf-life of **2-deoxystreptamine** in solution is more limited than in its solid form.

- Temperature: For long-term storage, it is recommended to store aqueous stock solutions in aliquots at -20°C.
- Freeze-Thaw Cycles: Avoid repeated freeze-thaw cycles, which can lead to degradation. Aliquoting the stock solution into smaller, single-use volumes is highly recommended.
- Stability: While specific quantitative stability data for **2-deoxystreptamine** aqueous solutions is not readily available, studies on other aminoglycosides suggest that stock solutions can be stable for at least 6 months when stored at -20°C.[10]

## Experimental Protocols

### 5.1. Protocol for Preparation of an Aqueous Stock Solution (10 mg/mL)

This protocol describes the preparation of a 10 mg/mL stock solution of **2-deoxystreptamine** in sterile water for use in biological assays.

#### Materials:

- **2-Deoxystreptamine** powder
- Sterile, deionized, or distilled water
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Sterile pipette tips
- Vortex mixer
- Sterile syringe filter (0.22 µm)
- Sterile microcentrifuge tubes for aliquoting

#### Procedure:

- Aseptic Technique: Perform all steps in a laminar flow hood or using sterile techniques to prevent microbial contamination.

- Weighing: Accurately weigh the desired amount of **2-deoxystreptamine** powder. For example, to prepare 10 mL of a 10 mg/mL solution, weigh out 100 mg of the powder.
- Dissolving: Transfer the weighed powder to a sterile conical tube. Add a portion of the sterile water (e.g., 8 mL for a final volume of 10 mL) to the tube.
- Mixing: Vortex the solution until the powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary.
- Volume Adjustment: Once fully dissolved, add sterile water to reach the final desired volume (e.g., 10 mL).
- Sterilization: Filter-sterilize the solution through a 0.22 µm syringe filter into a new sterile conical tube.
- Aliquoting: Dispense the sterile stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.
- Storage: Label the aliquots clearly with the name of the compound, concentration, and date of preparation. Store the aliquots at -20°C for long-term storage. For short-term use (up to a few days), the solution can be stored at 2-8°C.

## 5.2. Protocol for Use in Antimicrobial Susceptibility Testing (AST)

This protocol outlines the general steps for using a **2-deoxystreptamine** stock solution in a broth microdilution assay to determine the Minimum Inhibitory Concentration (MIC).

### Materials:

- Sterile 96-well microtiter plates
- Bacterial culture in the appropriate broth (e.g., Mueller-Hinton Broth)
- **2-Deoxystreptamine** stock solution (e.g., 10 mg/mL)
- Sterile broth medium
- Multichannel pipette

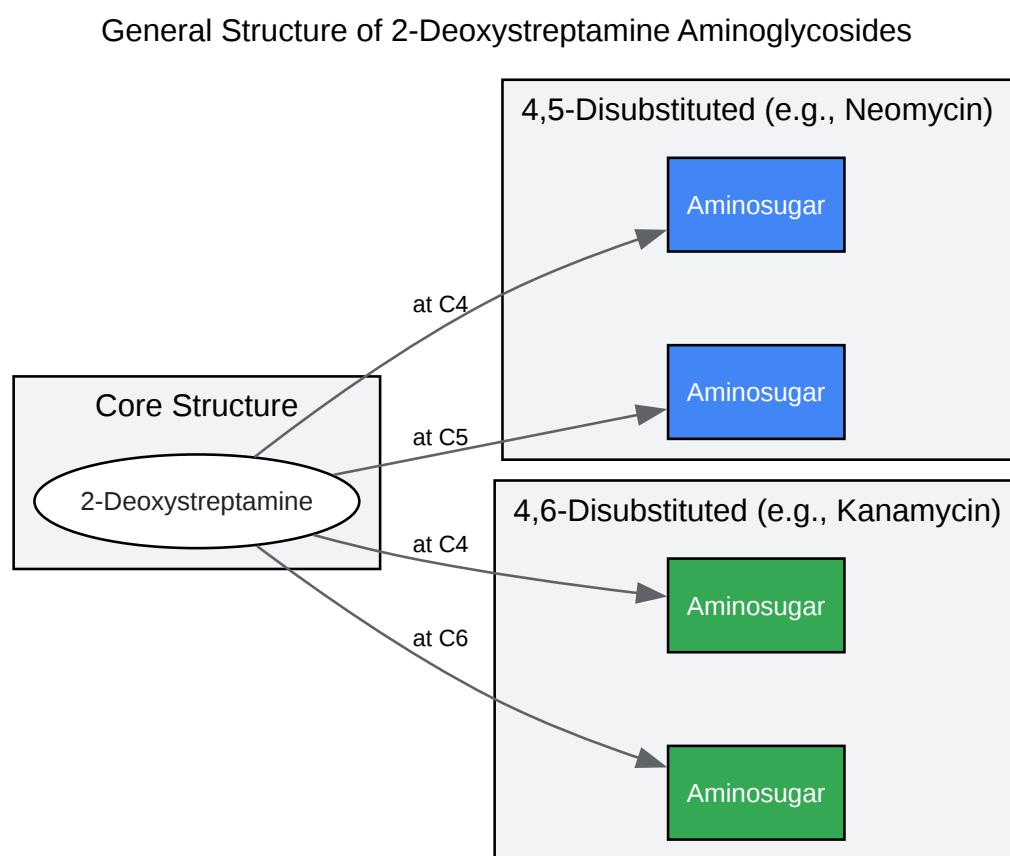
**Procedure:**

- Prepare Serial Dilutions:
  - Add a defined volume of sterile broth to all wells of the microtiter plate (e.g., 100 µL), except for the first column.
  - Add a larger volume of the **2-deoxystreptamine** stock solution, diluted to a starting concentration, to the first column (e.g., 200 µL).
  - Perform a two-fold serial dilution by transferring a set volume (e.g., 100 µL) from the first column to the second, mixing well, and continuing this process across the plate. Discard the excess volume from the last column of dilutions.
- Inoculate with Bacteria:
  - Prepare a standardized bacterial inoculum as per standard AST protocols (e.g., CLSI guidelines).
  - Add an equal volume of the bacterial inoculum to all wells containing the serially diluted **2-deoxystreptamine**.
- Controls:
  - Include a positive control well containing only the bacterial inoculum in broth (no **2-deoxystreptamine**) to ensure bacterial growth.
  - Include a negative control well containing only sterile broth to check for contamination.
- Incubation:
  - Incubate the microtiter plate under appropriate conditions (e.g., 37°C for 18-24 hours).
- Determine MIC:
  - After incubation, visually inspect the wells for bacterial growth (turbidity). The MIC is the lowest concentration of **2-deoxystreptamine** that completely inhibits visible bacterial growth.

## Visualizations

### 6.1. General Structure of 2-Deoxystreptamine-Containing Aminoglycosides

The following diagram illustrates the core **2-deoxystreptamine** structure and how it is substituted in the two main classes of aminoglycoside antibiotics.



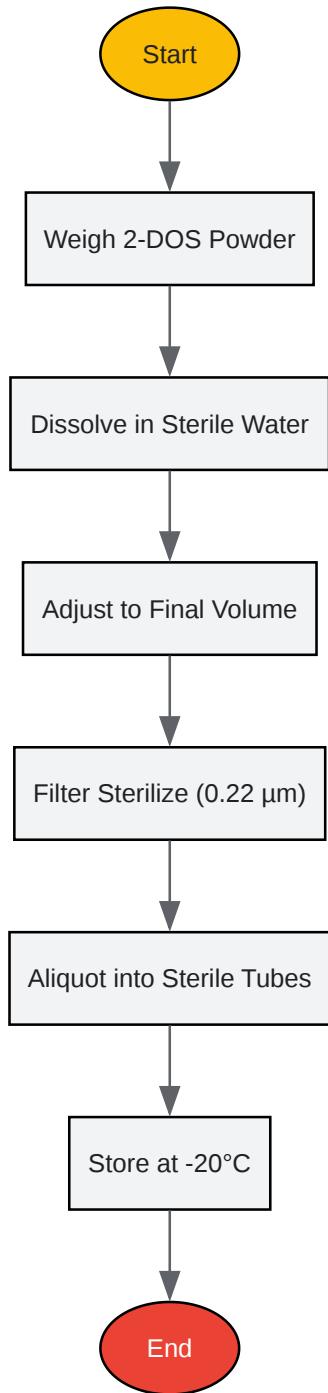
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Caption: **2-Deoxystreptamine** as the central scaffold in aminoglycosides.

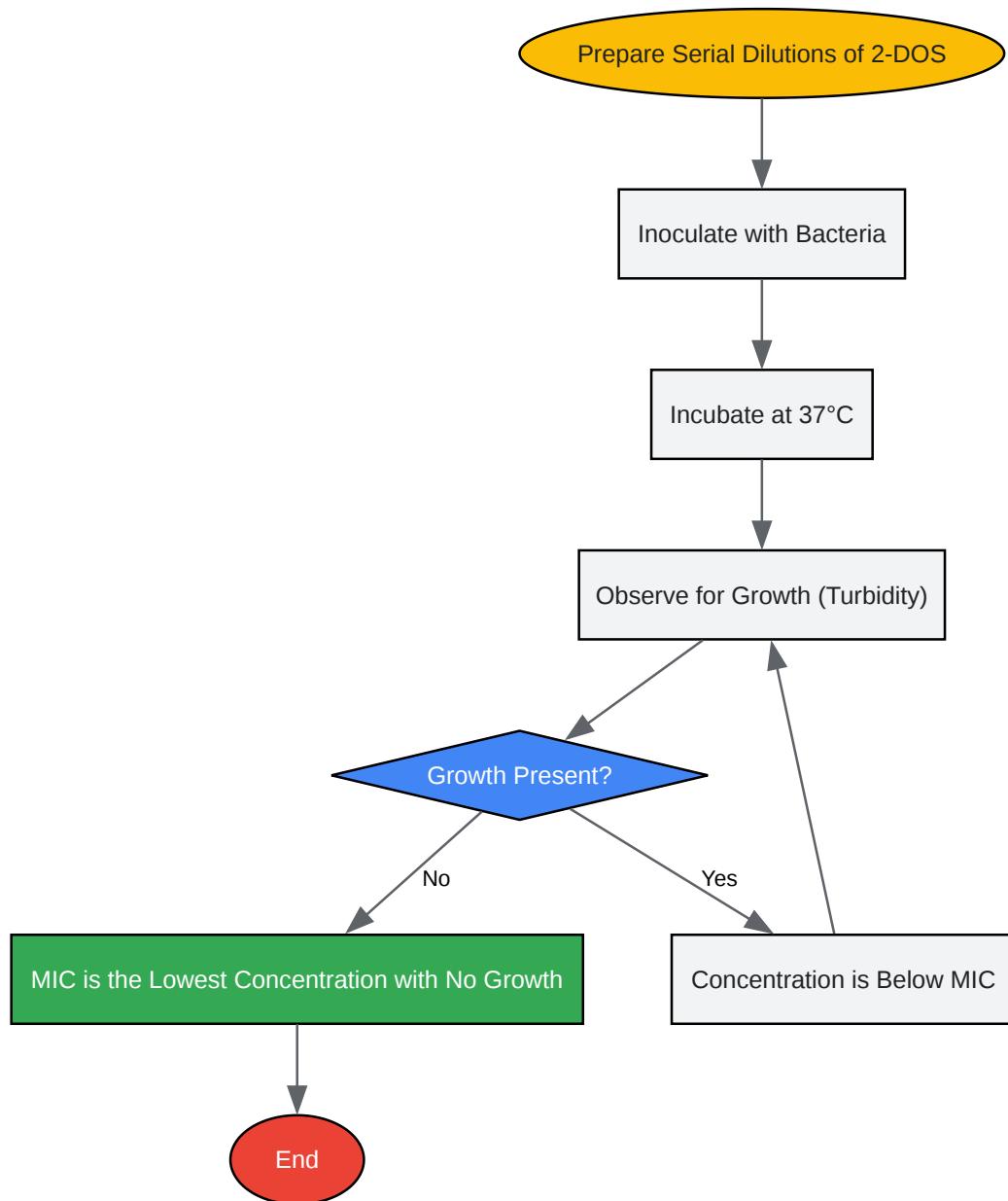
### 6.2. Experimental Workflow for Preparing an Aqueous Stock Solution

This diagram outlines the key steps for preparing a sterile aqueous stock solution of **2-deoxystreptamine**.

## Workflow for Preparing 2-Deoxystreptamine Stock Solution



## Logic of MIC Determination

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